

Benzyltrimethylammonium tribromide CAS number 111865-47-5

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Compound of Interest

Compound Name:	Benzyltrimethylammonium tribromide
Cat. No.:	B15548377

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An In-depth Technical Guide to **Benzyltrimethylammonium Tribromide** (CAS 111865-47-5)

Introduction

Benzyltrimethylammonium tribromide (BTMABr₃), with CAS number 111865-47-5, is a quaternary ammonium salt that has emerged as a versatile and highly effective reagent in modern organic synthesis.^{[1][2]} It is recognized for its role as a solid, stable, and easily handleable brominating and oxidizing agent, serving as a safer and more convenient alternative to hazardous liquid bromine.^{[3][4]} This compound is particularly valued for its ability to perform selective bromination on a wide range of substrates, including aromatic compounds, ketones, and alkenes.^{[1][5][6]} Its applications extend to the pharmaceutical industry for the synthesis of active pharmaceutical ingredients (APIs), materials science for creating flame retardants, and as a phase-transfer catalyst, enhancing reaction rates and yields.^{[1][2]}

Chemical and Physical Properties

BTMABr₃ is typically an orange to dark yellow crystalline powder.^{[2][4]} It is highly soluble in polar solvents such as water, methanol, and ethanol.^[1] Its solid nature allows for accurate weighing and stoichiometric control in reactions, which is a significant advantage over elemental bromine.^[3]

Table 1: Physical and Chemical Properties of **Benzyltrimethylammonium Tribromide**

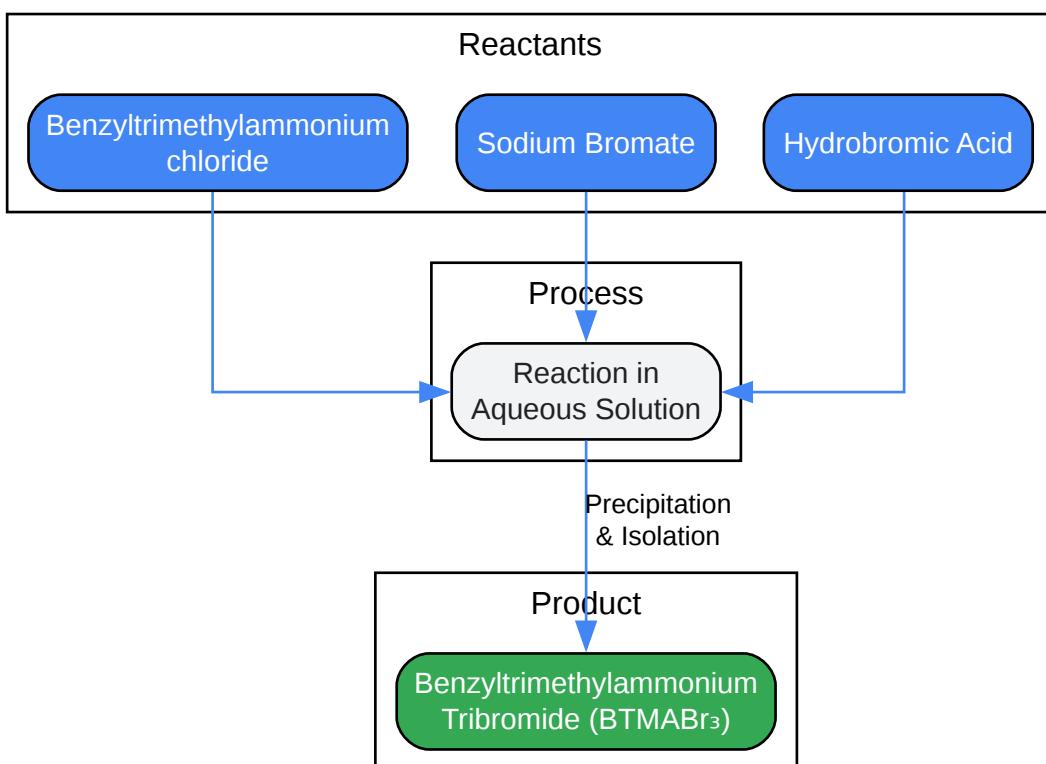
Property	Value	References
CAS Number	111865-47-5	[1] [2] [7] [8]
Molecular Formula	$C_{10}H_{16}NBr_3$	[2] [7]
Molecular Weight	389.95 - 389.96 g/mol	[2] [7] [9] [10]
Appearance	Orange to dark yellow crystalline powder	[2] [4] [11]
Melting Point	99-105 °C	[2] [4] [8] [12]
Solubility	Highly soluble in water, methanol, ethanol	[1]
Purity (Assay)	97% to 101%	[2] [8] [11] [12]

| Synonyms | BTMABr₃, Benzyl trimethyl ammonium tribromide, N-Benzyl-N,N,N-trimethylammonium tribromide |[\[1\]](#)[\[2\]](#) |

Synthesis and Experimental Protocols

Synthesis of Benzyltrimethylammonium Tribromide

BTMABr₃ can be synthesized in good yield via the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid in an aqueous solution.[\[4\]](#)[\[5\]](#)[\[13\]](#) An alternative method involves the direct reaction of benzyltrimethylammonium chloride with bromine in dichloromethane.[\[13\]](#)



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Caption: Synthesis workflow for **Benzyltrimethylammonium Tribromide**.

Detailed Experimental Protocol: A detailed protocol for the synthesis of BTMABr₃ is described by Kajigaeshi et al.[5][13]

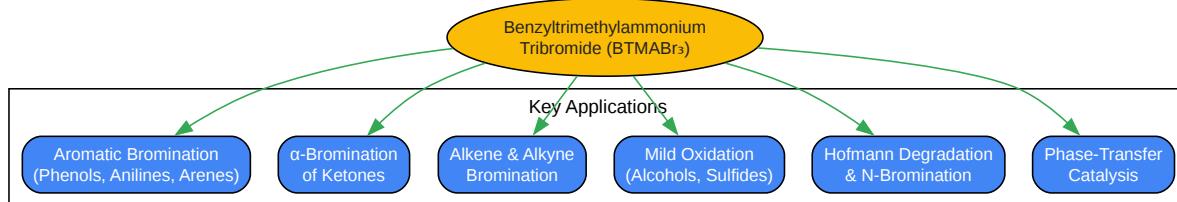
- Dissolve benzyltrimethylammonium chloride and sodium bromate in water.
- Add hydrobromic acid to the aqueous solution.
- The reaction proceeds to form **Benzyltrimethylammonium tribromide**, which precipitates out of the solution.
- The resulting solid is then isolated, typically by filtration, washed, and dried.

Applications in Organic Synthesis

BTMABr₃ is a multifunctional reagent, primarily used as a brominating agent and a mild oxidizing agent.[4]

Brominating Agent

As a brominating agent, BTMABr_3 offers high efficiency and selectivity, making it an ideal substitute for highly toxic liquid bromine.^[4] It is effective for the bromination of aromatic compounds, α -bromination of ketones, and the addition to alkenes.^{[4][5]}



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Caption: Overview of BTMABr_3 applications in organic synthesis.

Experimental Protocol: Dibromination of Acetyl Derivatives^[13] This protocol describes the synthesis of dibromoacetyl derivatives from acetyl compounds.

- Dissolve the acetyl derivative (e.g., acetophenone) in a dichloromethane-methanol solvent mixture.
- Add double the molar quantity of BTMABr_3 to the solution at room temperature.
- Stir the mixture for 2-7 hours until the orange color of the BTMABr_3 disappears, indicating the reaction is complete.
- Distill the solvent from the reaction mixture.
- Extract the resulting precipitate with a suitable solvent like ether.
- Dry the ether layer with a drying agent (e.g., magnesium sulfate) and evaporate it in *vacuo* to yield the dibromoacetyl product.

Experimental Protocol: N-Bromination of Amides[14] This method is used for the facile synthesis of N-bromoamides.

- Prepare a stirred solution of sodium hydroxide in ice-cooled water (20 mL).
- Over 30 minutes, add finely powdered BTMABr₃ (5 mmol) to the cold aqueous suspension.
- Add the amide (5 mmol) to the mixture.
- Stir the reaction mixture for 4 hours under the same ice-cooled conditions.
- The N-bromoamide product precipitates from the solution.
- Filter the precipitate, wash it successively with cold dilute aqueous acetic acid, and dry to yield the final product.

Selectivity in Aromatic Bromination: BTMABr₃ demonstrates excellent selectivity in the bromination of activated aromatic compounds like phenols and anilines.[6] By controlling the molar ratio of BTMABr₃ to the substrate in a dichloromethane-methanol solvent system, one can achieve high yields of mono-, di-, or tri-brominated products.[6] This level of control is difficult to achieve with other brominating agents.[6] For benzylic bromination, the reaction is typically carried out in refluxing benzene with a radical initiator like AIBN.[5]

Oxidizing Agent

BTMABr₃ also functions as a mild oxidizing agent. It has been successfully used for the oxidation of sulfides to sulfoxides, as well as the oxidation of aldehydes, diols, and alcohols.[3]

Safety and Handling

BTMABr₃ is considered a hazardous substance and requires careful handling. It is classified as a skin, eye, and respiratory irritant.[7][8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should always be worn.[8][15]

Table 2: Safety and Handling Information for **Benzyltrimethylammonium Tribromide** |
Category | Information | References | | :--- | :--- | :--- | | GHS Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. | [7][8] |
| GHS Precautionary Statements | P261: Avoid breathing dust.P280: Wear protective

gloves/eye protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [7][8] | | Personal Protective Equipment | Dust mask (type N95 US), safety glasses/eyeshields, chemical-resistant gloves. | [8][15] | | Storage Conditions | Store at room temperature in a cool, dry, well-ventilated place. | [2][15] | Keep container tightly closed. | [15] | Store under an inert atmosphere. | [7] | Protect from light and moisture (hygroscopic). | [16][17][18] | | Fire Fighting Measures | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear a self-contained breathing apparatus. | [7] | | Accidental Release | Use personal protective equipment. Avoid dust formation. Sweep up and shovel into a suitable closed container for disposal. Do not let the product enter drains. | [7][17] |

Conclusion

Benzyltrimethylammonium tribromide is a valuable and versatile reagent in organic chemistry. Its stability, ease of handling, and high selectivity make it a superior alternative to liquid bromine for a variety of transformations. | [3][6] | For researchers, scientists, and drug development professionals, BTMABr₃ offers an efficient tool for the synthesis of complex molecules, particularly in the bromination of sensitive substrates and the oxidation of various functional groups. | [1][2][3] | Proper adherence to safety and handling protocols is essential when working with this compound.

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